

Personal protective equipment for handling 2-Amino-3,5-dibromo-6-methylpyridine

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromo-6-methylpyridine

Cat. No.: B512017




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Comprehensive Safety and Handling Guide: 2-Amino-3,5-dibromo-6-methylpyridine

This guide provides essential safety, handling, and disposal information for **2-Amino-3,5-dibromo-6-methylpyridine** (CAS No. 91872-10-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by providing clear, actionable, and immediate guidance.

Hazard Identification and Classification

2-Amino-3,5-dibromo-6-methylpyridine is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures. The key health hazards are summarized in the table below.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation		Warning	H315: Causes skin irritation.[1][2]
Eye Irritation		Warning	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)		Warning	H335: May cause respiratory irritation.[1][2]

Target Organs: Respiratory system.[2]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate personal protective equipment are mandatory to prevent exposure. All handling of this powdered substance should occur in a designated area, such as a certified chemical fume hood or a ventilated balance enclosure, to minimize inhalation risk.[1]

Personal Protective Equipment Recommendations:

The following table summarizes the required PPE for handling **2-Amino-3,5-dibromo-6-methylpyridine**.

Protection Type	Recommended Equipment	Rationale and Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.[3][4]	Protects against splashes and airborne particles that can cause serious eye irritation.[5] Equipment should conform to EN 166 (EU) or NIOSH (US) standards.[3]
Skin Protection	Gloves: Chemically resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may offer splash protection but should be replaced immediately upon contact.[5] [6] Lab Coat: A fully-buttoned, chemical-resistant lab coat.[5] Clothing: Wear long pants and closed-toe shoes.[4][5]	Prevents skin contact, which causes irritation.[1] Contaminated clothing should be laundered before reuse.[4] Always inspect gloves prior to use and wash hands thoroughly after removal.[3][4]
Respiratory Protection	For routine handling in a fume hood: A dust mask (e.g., N95 type) may be sufficient.[2] For potential exposure above limits or spill cleanup: A full-face respirator with appropriate cartridges (e.g., combination organic vapor/particulate filter) is necessary.[3]	Minimizes the inhalation of dust, which can cause respiratory tract irritation.[1] If a respirator is required, a formal respiratory protection program, including fit testing and a cartridge change-out schedule, must be in place.[7]

Occupational Exposure Limits (Reference Data):

No specific occupational exposure limits have been established for **2-Amino-3,5-dibromo-6-methylpyridine**. The following data for the parent compound, pyridine, are provided for reference. These values may not be directly applicable and a conservative approach is recommended.

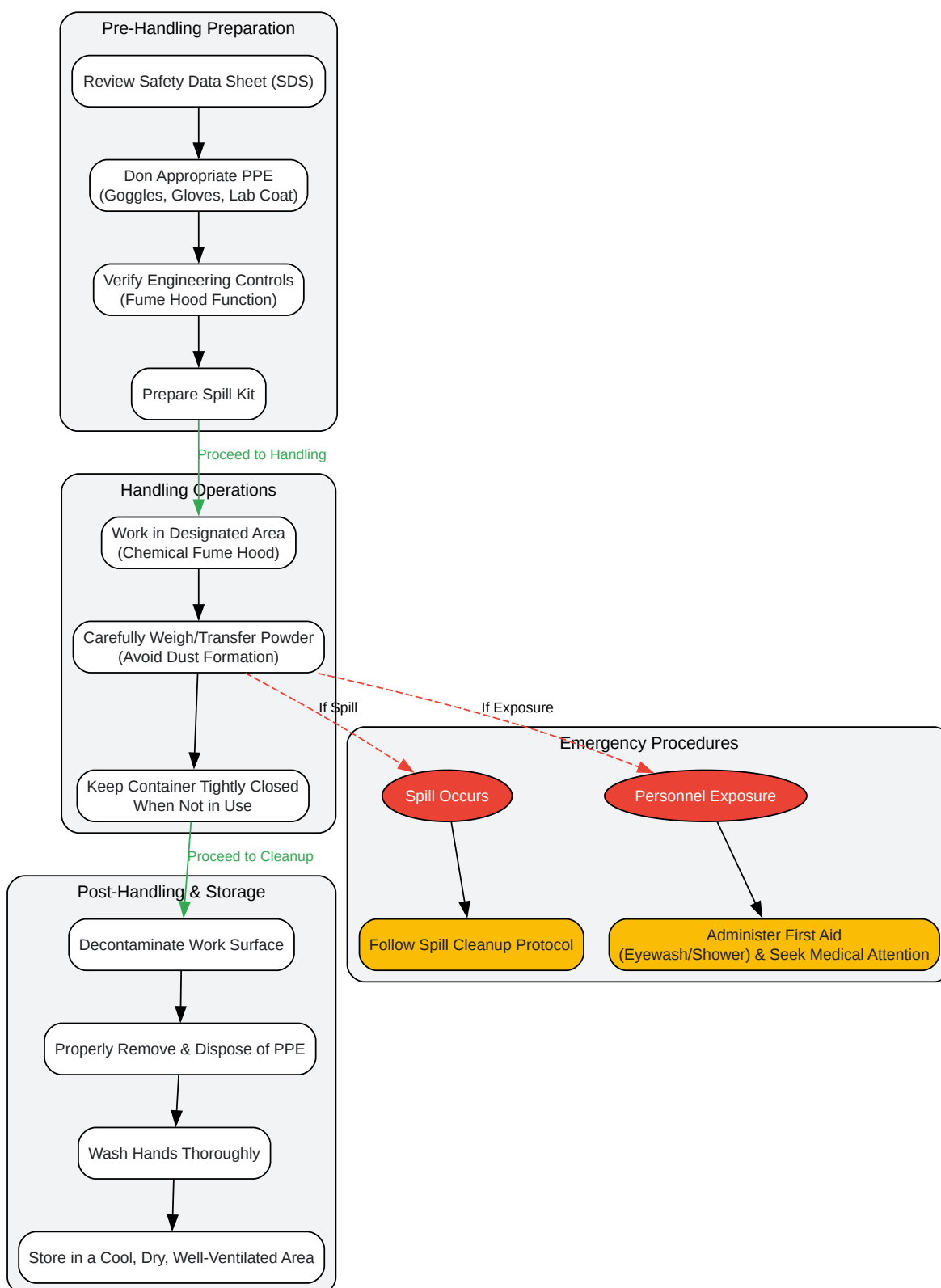
Organization	Exposure Limit (8-hour TWA)
OSHA (PEL)	5 ppm (15 mg/m ³) [8] [9] [10]
NIOSH (REL)	5 ppm (15 mg/m ³) [8] [9]
ACGIH (TLV)	1 ppm (3.1 mg/m ³) [6] [8]

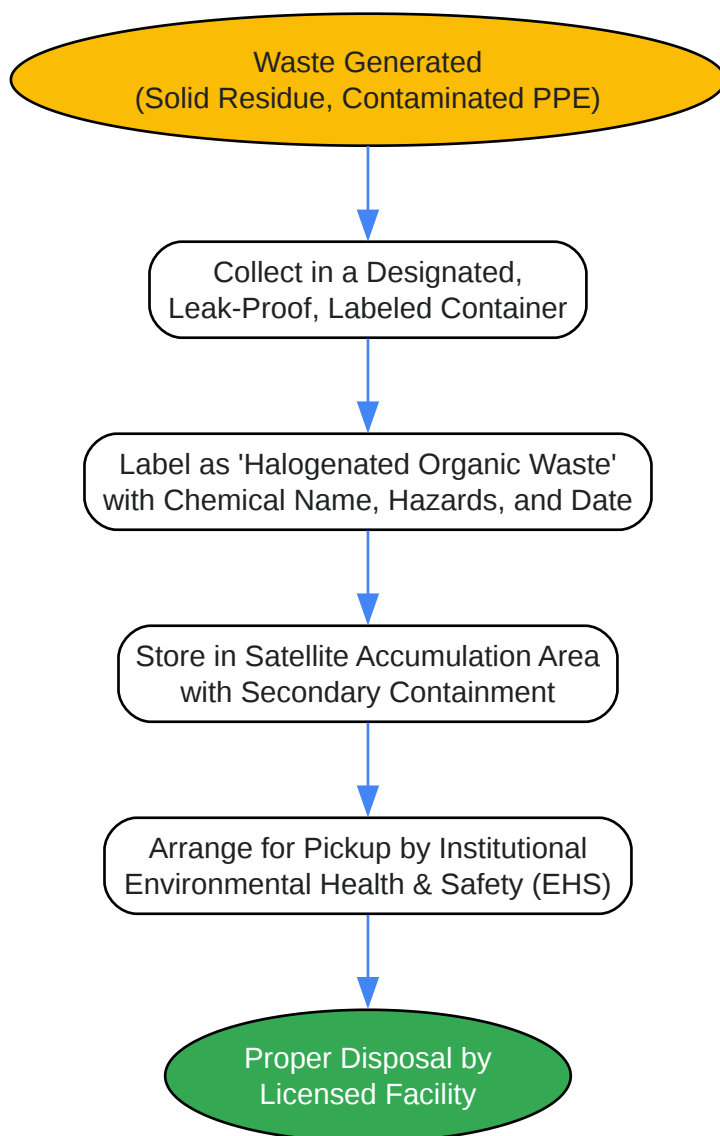
Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is essential for safely managing **2-Amino-3,5-dibromo-6-methylpyridine** in the laboratory.

Preparation and Handling Workflow:

The following diagram outlines the key steps for the safe handling of this chemical.





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